

Tricyclamol chloride similar compounds comparison

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Compound Focus: Tricyclamol Chloride

CAS No.: 3818-88-0

Cat. No.: S584187

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Available Information on Similar Compounds

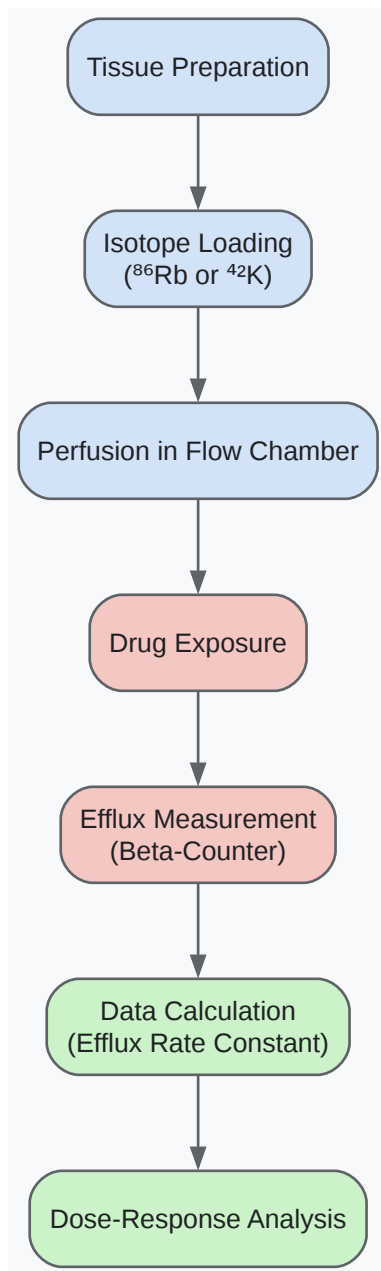
The search identified one compound, procyclidine, which is structurally and functionally related to tricyclamol. The table below summarizes its key profile based on the information found.

Compound Name	Chemical Structure / Class	Primary Mechanisms of Action	Therapeutic Uses	Key Experimental Findings / Data
Tricyclamol Chloride	Information not available in search results	Information not available in search results	Information not available in search results	One study noted its action in reducing gastric acidity [1].
Procyclidine [2]	Aralkylamine; Chemical Formula: C ₁₉ H ₂₉ NO	Muscarinic antagonist; blocks central cholinergic receptors (M1, M2, M4 subtypes).	Symptomatic treatment of Parkinsonism and drug-induced extrapyramidal symptoms.	LD ₅₀ = 60 mg/kg (IV in mice); Protein binding: ~100% to albumin.

Experimental Methodology for Muscarinic Agonists

While the search did not yield a direct protocol for studying tricyclamol, a highly relevant experimental method for investigating muscarinic receptor agonists was found in a 1997 study. This methodology could serve as a template for comparing the functional activity of similar compounds [3].

The workflow for this methodology can be summarized as follows:



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Key Experimental Steps [3]:

- **Tissue Preparation:** Longitudinal muscle strips from guinea-pig small intestine or taenia coli are prepared and mounted.
- **Isotope Loading:** Tissues are bathed in a solution containing ^{86}Rb or ^{42}K for 60-75 minutes to achieve a high level of isotopic labeling.
- **Perfusion and Measurement:** The prepared tissue is transferred to a specialized flow chamber. Krebs bicarbonate solution is drawn through the bath and then through a β -counter at a constant rate to measure the efflux of the isotope.
- **Drug Application:** Drugs are applied for short, predetermined periods (e.g., 15 seconds) via an automated valve system.
- **Data Analysis:** The efflux is expressed as a rate constant, representing the fractional rate of loss per unit time. Dose-response curves for agonists are constructed, and parameters like the maximum efflux rate (f_{max}) and apparent affinity constant (K_f) are calculated.

Suggestions for Further Research

The current search results are insufficient for a full comparison guide. To build a more complete profile, I suggest you:

- **Investigate Specific Analogs:** Search for direct information on other known analogs like **benzilylcholine mustard** or **tricyclamol** itself, which are mentioned in the context of muscarinic receptor research [3].
- **Explore Broader Antagonist Classes:** Consider searching for "synthetic anticholinergics" or "muscarinic antagonists" to find a wider range of compounds for comparison.
- **Consult Specialized Databases:** Detailed pharmacological data, binding affinity constants (K_i), and potency ($\text{EC}_{50}/\text{IC}_{50}$) for these compounds are likely found in specialized pharmacological databases or older primary literature that may not have been captured in this search.

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References

1. ANNOTATIONS - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

2. Procyclidine: Uses, Interactions, Mechanism of Action [go.drugbank.com]

3. The action of acetylcholine and other drugs on the efflux ... [pmc.ncbi.nlm.nih.gov]

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